Application Notes and Protocols for Ofloxacin Susceptibility Testing using Disk Diffusion Assay

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ofloxacin*
CAS No.:	*83380-47-6*
Cat. No.:	*B7728980*

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Introduction

Ofloxacin is a synthetic fluoroquinolone antibiotic that has been widely used to treat a variety of bacterial infections. The emergence of antimicrobial resistance necessitates accurate and reliable susceptibility testing to guide appropriate therapeutic choices. The disk diffusion assay, also known as the Kirby-Bauer test, is a well-established and widely used method for determining the in vitro susceptibility of bacterial isolates to antimicrobial agents. This document provides a detailed protocol and application notes for performing **ofloxacin** susceptibility testing using the disk diffusion method, in accordance with the standards of the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

The principle of the disk diffusion test is based on the diffusion of an antimicrobial agent from an impregnated paper disk through an agar medium, resulting in a gradient of the antimicrobial concentration.[1] If the bacterium is susceptible to the agent, a zone of growth inhibition will

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appear around the disk. The diameter of this zone is inversely proportional to the minimum inhibitory concentration (MIC) of the antimicrobial agent and is used to classify the organism as susceptible, intermediate, or resistant.[1]

Materials and Reagents

- **Ofloxacin** antimicrobial susceptibility test disks (5 µg)
- Mueller-Hinton Agar (MHA) plates (4 mm depth)[1]
- Sterile 0.85% saline or Tryptic Soy Broth (TSB)
- Sterile cotton swabs
- 0.5 McFarland turbidity standard
- Incubator (35 ± 2°C)
- Calipers or a ruler for measuring zone diameters
- Quality control (QC) strains (e.g., Escherichia coli ATCC® 25922™, Staphylococcus aureus ATCC® 25923™, Pseudomonas aeruginosa ATCC® 27853™)

Experimental Protocol

Inoculum Preparation

- From a pure, overnight culture (18-24 hours) on a non-selective agar medium, select 3-5 well-isolated colonies of the test organism.
- Transfer the selected colonies into a tube containing 4-5 mL of sterile saline or TSB.
- Vortex the suspension to ensure it is homogenous.
- Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard. This can be done visually or using a photometric device and corresponds to approximately 1-2 x 10^8 CFU/mL.[1]

Inoculation of Mueller-Hinton Agar Plate

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- Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the adjusted bacterial suspension.[2]
- Rotate the swab several times against the inner wall of the tube above the fluid level to remove excess inoculum.
- Streak the entire surface of the MHA plate evenly in three directions, rotating the plate approximately 60 degrees between each streaking to ensure confluent growth.
- Allow the plate to dry for 3-5 minutes with the lid slightly ajar.

Application of **Ofloxacin** Disks

- Aseptically apply a 5 µg **ofloxacin** disk to the center of the inoculated MHA plate using sterile forceps or a disk dispenser.[3][4]
- Gently press the disk to ensure complete contact with the agar surface. Do not move the disk once it has been placed.
- If testing multiple antimicrobial agents on the same plate, ensure disks are placed at least 24 mm apart to prevent overlapping of inhibition zones.

Incubation

- Invert the plates and place them in an incubator at 35 ± 2°C within 15 minutes of disk application.[2]
- Incubate for 16-20 hours for most non-fastidious bacteria.

Measurement and Interpretation of Results

- After incubation, measure the diameter of the zone of complete growth inhibition (including the disk diameter) to the nearest millimeter using calipers or a ruler.
- Read the plates from the back against a dark, non-reflective background with reflected light.
- Interpret the results by comparing the measured zone diameter to the interpretive criteria provided by CLSI or EUCAST (see Tables 1 and 2).

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Quality Control

Routine quality control is essential to ensure the accuracy and reproducibility of the susceptibility testing results.[5] This involves testing standard QC strains with known susceptibility patterns concurrently with the clinical isolates. The resulting zone diameters for the QC strains should fall within the acceptable ranges specified by the respective standards organization (see Table 3).

Data Presentation

Table 1: CLSI Interpretive Criteria for **Ofloxacin** Disk Diffusion Testing (5 µg disk)

Organism Group	Zone Diameter (mm)
Susceptible (S)	
Enterobacterales	≥16
Pseudomonas aeruginosa	≥16
Staphylococcus spp.	≥16
Enterococcus spp.	≥16

Note: Data is based on older CLSI documents as **ofloxacin**-specific breakpoints are less common in the most recent M100 editions. Laboratories should refer to the latest CLSI M100 document for the most current recommendations.[6][7]

Table 2: EUCAST Interpretive Criteria for **Ofloxacin** Disk Diffusion Testing (5 µg disk)

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Organism Group	Zone Diameter (mm)
Susceptible (S)	
Enterobacterales	≥16
Pseudomonas aeruginosa	≥16
Staphylococcus spp.	≥18
Streptococcus pneumoniae	≥16
Haemophilus influenzae	≥16

Note: EUCAST has moved towards reporting only S and R categories for many antimicrobials. These breakpoints are subject to change and the latest EUCAST breakpoint tables should be consulted.[8]

Table 3: Quality Control Ranges for **Ofloxacin** Disk Diffusion Testing (5 µg disk)

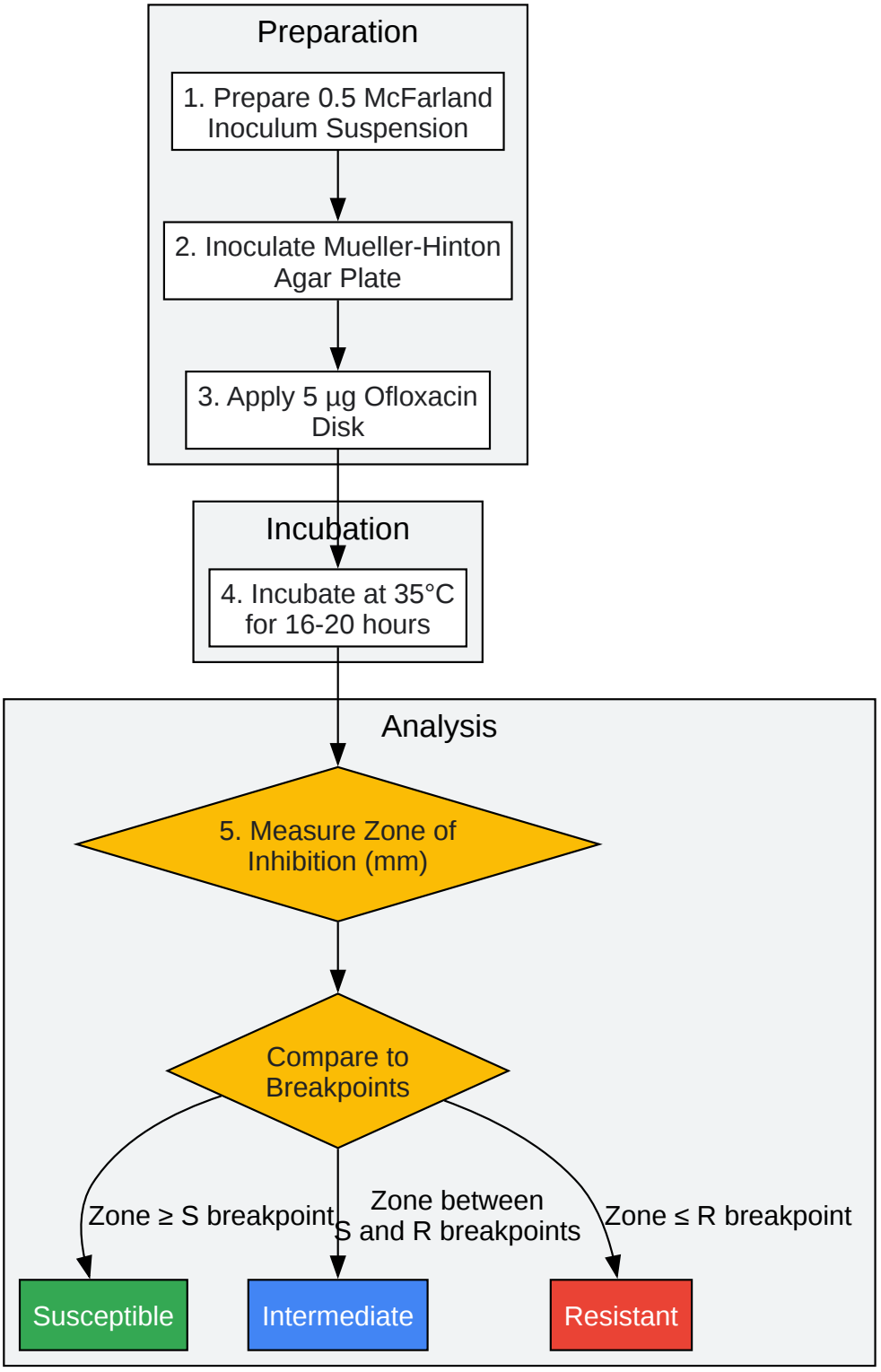
Quality Control Strain	CLSI Acceptable Zone Diameter (mm)	EUCAST Acceptable Zone Diameter (mm)
Escherichia coli ATCC® 25922™	29 - 33	29 - 33
Staphylococcus aureus ATCC® 25923™	24 - 28	Not specified for ofloxacin
Pseudomonas aeruginosa ATCC® 27853™	17 - 21	17 - 21

Note: These ranges are subject to change. Always refer to the most recent CLSI M100 and EUCAST QC documents.[6][9]

Visualization of Experimental Workflow and Interpretation

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Ofloxacin Disk Diffusion Workflow

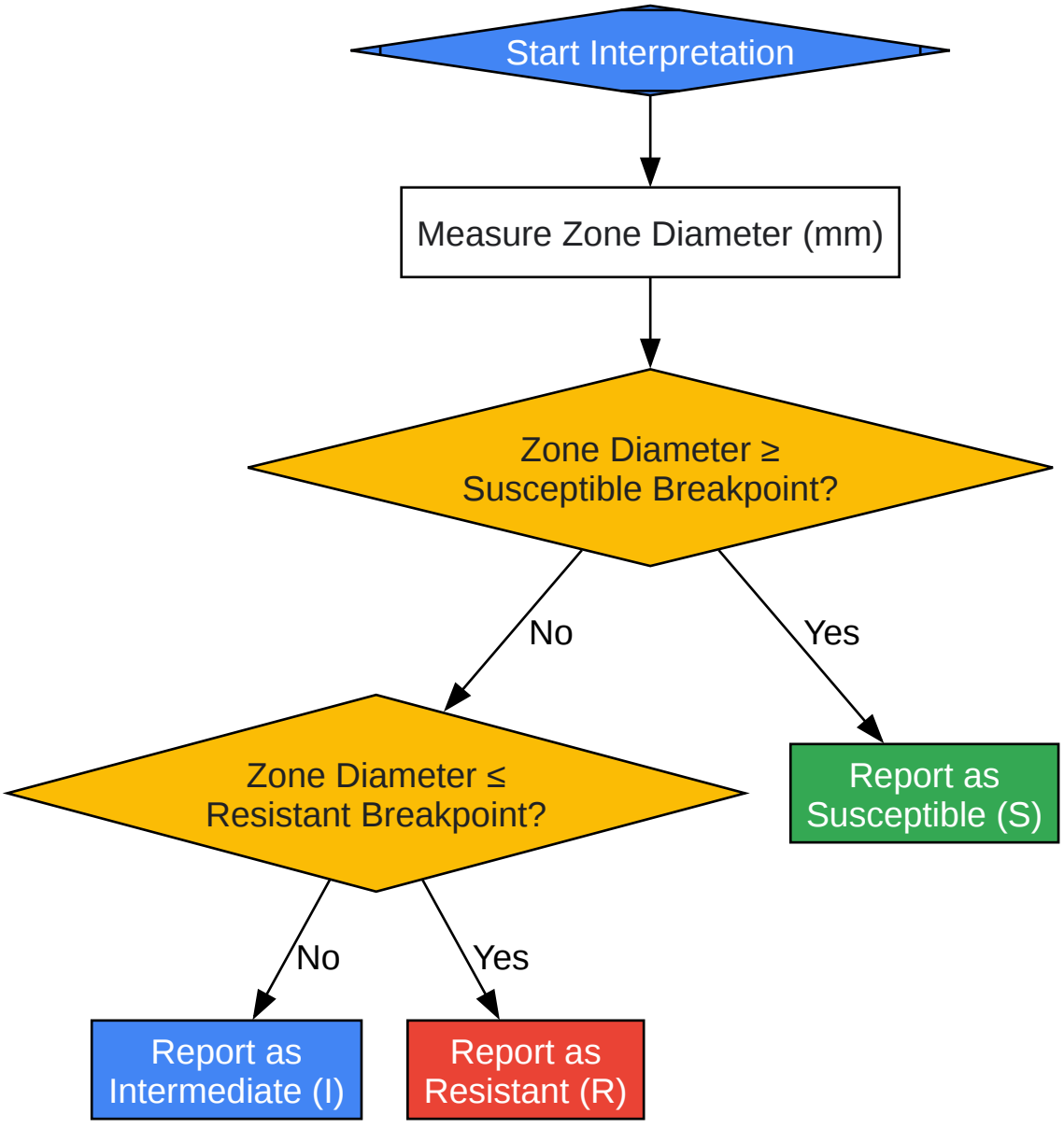


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Caption: Workflow for **Ofloxacin** Disk Diffusion Susceptibility Testing.

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Interpretation Logic for Ofloxacin Susceptibility



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Caption: Decision tree for interpreting **ofloxacin** susceptibility results.

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